

Application Notes: The Use of Triethanolamine as a Surfactant and Dispersing Agent

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Compound of Interest

Compound Name: Triethanolamine

CAS No.: 64114-46-1

Cat. No.: B10763040

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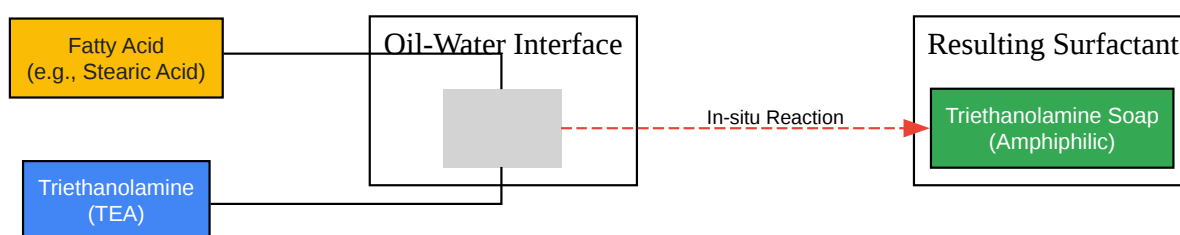
For: Researchers, Scientists, and Drug Development Professionals

Introduction

Triethanolamine (TEA) is a versatile tertiary amine and triol that is widely utilized across the pharmaceutical, cosmetic, and industrial sectors.[1][2] Its utility stems from its properties as a weak base, a pH adjuster, and, most notably, its function as a surfactant and dispersing agent.[3][4] When combined with fatty acids, TEA forms an in situ soap that acts as a primary emulsifier, crucial for creating stable oil-in-water (o/w) emulsions.[5] This reaction lowers the surface tension between immiscible liquids, allowing for their mixture into a homogenous product.[6][7] Furthermore, TEA is effective as a dispersing and capping agent, preventing the agglomeration of particles in suspensions, which is a critical application in nanoparticle synthesis and pigment formulations.[8][9][10] These application notes provide detailed protocols and quantitative data for the effective use of **triethanolamine** in its capacity as both a surfactant and a dispersing agent.

Mechanism of Action

The primary surfactant action of **triethanolamine** is achieved through the neutralization of a fatty acid (like stearic or oleic acid).[1][5] This reaction typically occurs in situ at the oil-water interface. The fatty acid is dissolved in the oil phase, while the water-soluble **triethanolamine** resides in the aqueous phase. Upon mixing, the amine group of TEA reacts with the carboxylic acid group of the fatty acid to form a triethanolammonium salt, or "soap." [5][11] This newly formed soap molecule is amphiphilic, possessing a lipophilic fatty acid tail and a hydrophilic amine head, which orients at the interface to stabilize emulsion droplets.[12] A 1% solution of TEA has a pH of approximately 10, making it an effective base for this reaction.[1]



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Caption: In-situ formation of **Triethanolamine** soap at the oil-water interface.

As a dispersing agent, **triethanolamine** prevents the aggregation of solid particles in a liquid medium. This is particularly relevant in the synthesis of nanoparticles and the formulation of pigments.[8][13] The mechanism involves the adsorption of TEA molecules onto the surface of the particles. The lone pair of electrons on the nitrogen atom and the hydroxyl groups can coordinate with the particle surface, creating a protective layer.[10] This layer can provide steric hindrance, physically keeping the particles separated. In aqueous systems, the protonated amine can also impart a positive surface charge, leading to electrostatic repulsion between particles, further enhancing dispersion stability.

Quantitative Data Summary

The following tables summarize key quantitative data for **triethanolamine** and its use in formulations.

Table 1: Physicochemical Properties of **Triethanolamine** (99%)

Property	Typical Value	Reference(s)
CAS Number	102-71-6	[14]
Molecular Formula	C ₆ H ₁₅ NO ₃	[15]
Molecular Weight	149.19 g/mol	[15]
Appearance	Clear, viscous, colorless to pale yellow liquid	[2]
Boiling Point	360 °C (decomposes)	[16]
Melting Point	21 °C	[17]
Density (20°C)	~1.124 g/cm ³	[17]
Viscosity (25°C)	~527 cSt	[16]
pH (1% aq. solution)	~10.5	[1][17]
Solubility	Soluble in water, alcohol, acetone	[17]

Table 2: Typical Formulation Parameters for Oil-in-Water (o/w) Emulsions

Parameter	Concentration Range	Notes	Reference(s)
Triethanolamine	1 - 4% (v/v)	Acts as the base to form the emulsifying soap.	[5][6]
Fatty Acid (e.g., Stearic Acid)	2 - 5 times the TEA concentration	The lipophilic part of the emulsifier.	[5]
Oil Phase	10 - 40% (w/w)	Can include mineral oil, vegetable oils, or esters.	[18]
Aqueous Phase	50 - 80% (w/w)	Typically purified water, may contain humectants.	[18]
Resulting Emulsion pH	~8	Can be adjusted if necessary.	[5]

 Table 3: Surfactant Properties of **Triethanolamine** Salts

Property	Value/Observation	Notes	Reference(s)
Hydrophile-Lipophile Balance (HLB)	Varies; generally in the range for o/w emulsifiers (8-16)	The HLB value is characteristic of the TEA-fatty acid salt, not TEA alone. It is inversely proportional to the Maximum Foam Temperature (M.F.T.).	[19][20][21]
Critical Micelle Concentration (CMC)	Decreases with increasing TEA concentration in some systems	The CMC is a property of the specific surfactant (TEA salt) and is influenced by the formulation medium.	[22][23]

Application Protocols

This protocol describes the "nascent soap" or in situ method for creating a stable o/w lotion or cream, a common application in pharmaceutical and cosmetic formulations.[5][18]

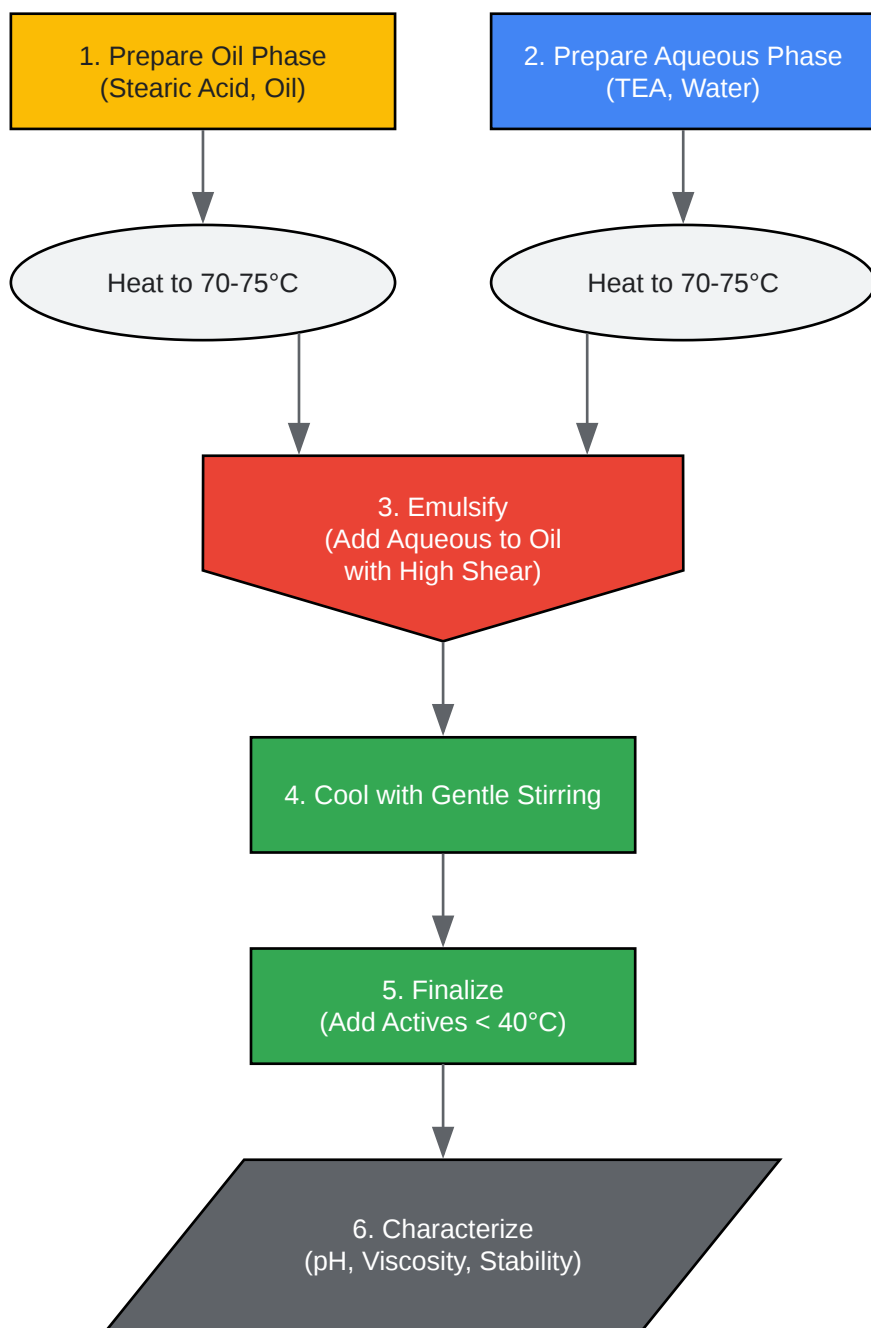
Materials & Equipment:

- Oil Phase: Stearic Acid, Mineral Oil (or other desired oil), Cetearyl Alcohol (thickener).
- Aqueous Phase: **Triethanolamine**, Purified Water, Glycerin (humectant).
- Equipment: Two heat-resistant beakers, heating magnetic stirrers or a water bath, propeller mixer or homogenizer, pH meter, viscometer.

Methodology:

- Preparation of the Oil Phase:
 - In a beaker, combine stearic acid, mineral oil, and cetearyl alcohol.
 - Heat the mixture to 70-75°C while stirring until all components are melted and uniformly mixed.[18]
- Preparation of the Aqueous Phase:
 - In a separate beaker, dissolve **triethanolamine** and glycerin in purified water.
 - Heat the aqueous phase to the same temperature as the oil phase (70-75°C).[18]
- Emulsification:
 - Slowly add the aqueous phase to the oil phase while stirring continuously with a propeller mixer.
 - Increase the mixing speed for 5-10 minutes to ensure a fine emulsion is formed. For smaller droplet sizes, a high-shear homogenizer can be used.
- Cooling and Finalization:

- Reduce the stirring speed and allow the emulsion to cool to room temperature.
- Once the temperature is below 40°C, heat-sensitive ingredients (e.g., active pharmaceutical ingredients, preservatives) can be added.
- Measure the final pH of the emulsion.
- Characterization (Optional but Recommended):
 - Viscosity Measurement: Use a viscometer to determine the final consistency of the product.[\[18\]](#)
 - Stability Testing: Perform a centrifugation test to accelerate and assess phase separation. [\[18\]](#)
 - Droplet Size Analysis: Use microscopy or a particle size analyzer to evaluate the emulsion's microstructure.



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Caption: Experimental workflow for preparing an o/w emulsion using TEA.

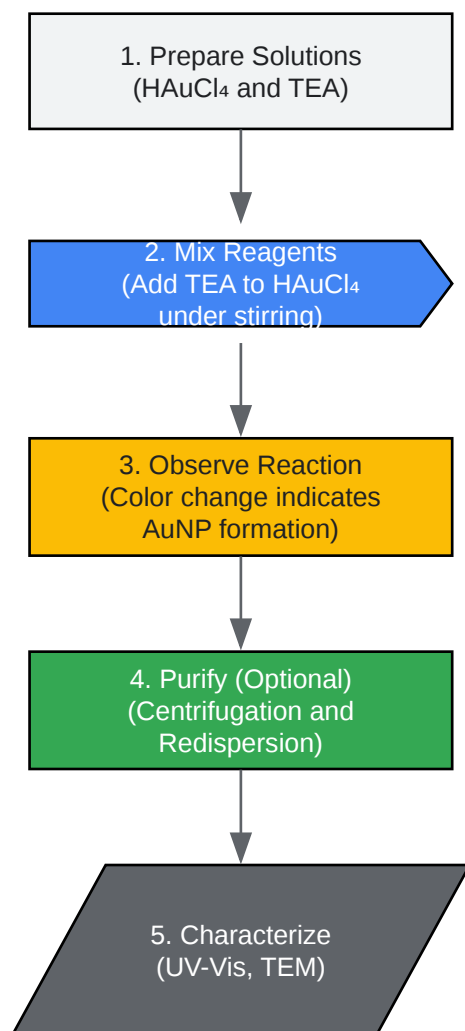
This protocol provides a general method for synthesizing gold nanoparticles (AuNPs) where **triethanolamine** serves as both a reducing and capping (dispersing) agent.[10]

Materials & Equipment:

- Reagents: Chloroauric acid (HAuCl₄) solution (precursor), **Triethanolamine** (TEA) solution.
- Equipment: Glass vials, magnetic stirrer, UV-Vis spectrophotometer, Transmission Electron Microscope (TEM).

Methodology:

- Preparation of Solutions:
 - Prepare a stock solution of HAuCl₄ (e.g., 1 mM) in purified water.
 - Prepare a stock solution of TEA (e.g., 1% v/v) in purified water.
- Synthesis Reaction:
 - In a clean glass vial, add a specific volume of the HAuCl₄ solution.
 - While stirring, rapidly inject the required volume of the TEA solution. The molar ratio of TEA to HAuCl₄ is a critical parameter for controlling particle size.
 - Continue stirring for a set period (e.g., 30 minutes) at room temperature. A color change (typically to a ruby-red) indicates the formation of AuNPs.
- Purification (Optional):
 - To remove excess reactants, the nanoparticle solution can be centrifuged and the resulting pellet can be redispersed in purified water. Repeat this washing step 2-3 times.
- Characterization:
 - UV-Vis Spectroscopy: Measure the absorbance spectrum of the colloidal solution. AuNPs typically exhibit a Surface Plasmon Resonance (SPR) peak around 520-540 nm.
 - TEM Analysis: Deposit a drop of the nanoparticle solution onto a TEM grid and allow it to dry. Use TEM to determine the size, shape, and dispersion state of the synthesized nanoparticles.



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Caption: Workflow for synthesis of gold nanoparticles using TEA.

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